

Technical Support Center: Enhancing Pyraoxystrobin Performance

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Compound of Interest

Compound Name: Pyraoxystrobin

Cat. No.: B1461943

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for enhancing the performance of **pyraoxystrobin** with tank-mix adjuvants.

Troubleshooting Guide

This guide addresses specific issues that may be encountered during experimental work with **pyraoxystrobin** and tank-mix adjuvants.

Issue	Potential Cause	Recommended Solution
Reduced Fungicidal Efficacy	Incompatible Tank Mix: Chemical or physical incompatibility between pyraoxystrobin and the adjuvant can reduce the activity of the fungicide.	Conduct a Jar Test: Before mixing in the spray tank, perform a jar test to check for physical compatibility issues like clumping, separation, or the formation of precipitates.[1] [2] Consult Compatibility Charts: Refer to manufacturer-provided compatibility charts for pyraoxystrobin and the specific adjuvant being used. [2][3] Check Water Quality: Water with a high mineral content (hard water) or high pH can negatively interact with some pesticides, reducing their efficacy. Use a water conditioner or buffering agent if necessary.[1][4]
Poor Coverage: The spray solution is not adequately covering the target plant surfaces, particularly on waxy or hairy leaves.	Use a Surfactant/Spreader: Incorporate a nonionic surfactant (NIS) or an organosilicone surfactant to reduce the surface tension of the spray droplets, leading to better spreading and coverage.[5][6]	

Inadequate Canopy Penetration: The spray is not reaching the lower parts of the plant canopy, leaving some areas unprotected.	Select Appropriate Adjuvant and Nozzle: Use a deposition aid or an adjuvant that increases droplet size to improve canopy penetration. ^[7] The choice of spray nozzle also significantly impacts droplet size and distribution.	
Phytotoxicity (Crop Injury)	High Adjuvant Concentration: Using a higher than recommended concentration of certain adjuvants, especially crop oil concentrates (COCs) or methylated seed oils (MSOs), can cause burning or yellowing of plant tissues.	Follow Label Recommendations: Strictly adhere to the recommended usage rates for both pyraoxystrobin and the adjuvant as specified on their labels. Start with Lower Rates: When testing a new tank mix combination, begin with the lower end of the recommended adjuvant concentration range.
Environmental Conditions: Applying the tank mix during hot and humid conditions can increase the risk of phytotoxicity.	Time of Application: Apply during cooler parts of the day, such as early morning or late evening, to minimize rapid drying and potential for leaf burn.	
Inherent Sensitivity of Pyraoxystrobin: Some studies have shown that the addition of adjuvants to pyraclostrobin can, in some cases, increase phytotoxicity compared to the fungicide applied alone.	Careful Adjuvant Selection: Prioritize adjuvants with a known low phytotoxicity risk when working with pyraoxystrobin. If phytotoxicity is observed, consider switching to a different type of adjuvant.	
Tank-Mix Incompatibility (Physical Issues)	Incorrect Mixing Order: Adding components to the tank in the wrong sequence can lead to	Follow the WALES/DALES Method: Add products to the tank in the following order:

the formation of gels, precipitates, or separation of ingredients.

Water-soluble bags, Agitate, Liquid flowables and suspensions, Emulsifiable concentrates, Surfactants and solutions. Or Dry flowables and water-dispersible granules, Agitate, Liquid flowables and suspensions, Emulsifiable concentrates, Surfactants and solutions. Maintain Agitation: Keep the tank agitated throughout the mixing process and during application.[2]

Foaming: Excessive foam generation in the spray tank can lead to inaccurate application rates and potential overflow.

Use a Defoaming Agent: Add a defoaming agent to the tank before adding products that are prone to foaming.[6][8]

Frequently Asked Questions (FAQs)

Q1: What is the primary mode of action for **pyraoxystrobin**?

A1: **Pyraoxystrobin** is a Quinone outside Inhibitor (QoI) fungicide.[9] Its primary mode of action is the inhibition of mitochondrial respiration in fungi by blocking electron transfer at the cytochrome bc1 complex (Complex III).[10] This disruption of the electron transport chain prevents the production of ATP, the energy currency of the cell, ultimately leading to fungal cell death.

Q2: Why should I consider using a tank-mix adjuvant with **pyraoxystrobin**?

A2: Tank-mix adjuvants can enhance the performance of **pyraoxystrobin** in several ways:

- **Improved Efficacy:** Adjuvants like surfactants and oils can increase the spreading and penetration of the fungicide on the plant surface, leading to better disease control.[5] One

study showed that an adjuvant increased the fungicidal efficacy of pyraclostrobin against garlic rust.[9]

- Enhanced Rainfastness: Sticker adjuvants help the fungicide adhere to the leaf surface, preventing it from being washed off by rain or irrigation.[6]
- Drift Reduction: Drift control agents increase the size of spray droplets, reducing the amount of pesticide that drifts off-target.[6][7]
- Improved Tank-Mixing: Compatibility agents can help to prevent the separation of products in the spray tank.[6]

Q3: What are the different types of adjuvants I can use with **pyraoxystrobin**?

A3: Several types of adjuvants can be used, each with a specific function:[5][6][8]

- Surfactants (Spreaders/Wetting Agents): Reduce the surface tension of spray droplets, allowing them to spread more evenly over the leaf surface. Nonionic surfactants (NIS) are commonly used.
- Oils (Crop Oil Concentrates - COCs and Methylated Seed Oils - MSOs): Can enhance the penetration of the fungicide through the plant cuticle.
- Stickers: Increase the adhesion of the fungicide to the leaf surface.
- Deposition Aids/Drift Control Agents: Increase droplet size to minimize spray drift.
- Water Conditioners/Buffers: Adjust the pH of the spray solution to optimize fungicide stability and performance.

Q4: How do I perform a jar test for compatibility?

A4: A jar test is a simple way to check for physical incompatibility before mixing a large batch.
[1][2]

- Use a clean, clear glass jar with a lid.
- Add water from the same source you will use for spraying, filling the jar about halfway.

- Add the **pyraoxystrobin** and adjuvant in the correct proportions and order (WALES/DALES method) as you would in the spray tank.
- Cap the jar and shake it vigorously.
- Let the mixture stand for 15-30 minutes and observe for any signs of incompatibility, such as flakes, crystals, gelling, or separation.

Q5: Can adding an adjuvant to **pyraoxystrobin** increase the risk of phytotoxicity?

A5: Yes, in some cases. One study on pyraclostrobin reported that the addition of adjuvants, in some instances, led to increased phytotoxicity compared to the fungicide applied alone.^[11] It is crucial to always follow the label's recommended rates for both the fungicide and the adjuvant and to test on a small area before widespread application if you are unsure about a particular tank mix.

Data Presentation

Table 1: Impact of Adjuvants on Pyraclostrobin Efficacy and Residue

Treatment	Disease Severity (Garlic Rust)	Pyraclostrobin Residue on Day 1 (mg/kg)	Pyraclostrobin Residue on Day 14 (mg/kg)
Pyraclostrobin alone	Higher	Lower	Lower
Pyraclostrobin + Dash® HC EC Adjuvant	Lower	Higher	Higher

Source: Adapted from a study on pyraclostrobin and boscalid on garlic. The adjuvant increased the retention and efficacy of the fungicides.^[9]

Table 2: Potential Effects of Adjuvant Addition to Pyraclostrobin

Adjuvant Type	Potential Positive Effect	Potential Negative Effect
Nonionic Surfactant (NIS)	Improved Spreading and Coverage	Minimal
Crop Oil Concentrate (COC)	Enhanced Penetration	Increased risk of phytotoxicity
Methylated Seed Oil (MSO)	Enhanced Penetration	Increased risk of phytotoxicity
Sticker	Increased Rainfastness	May reduce initial uptake
Deposition Aid	Reduced Spray Drift	May result in larger droplets and less uniform coverage

Note: The effects can vary depending on the specific product, crop, and environmental conditions.

Experimental Protocols

Protocol 1: Evaluating the Efficacy of **Pyraoxystrobin** with a Tank-Mix Adjuvant

- Experimental Design:
 - Set up a randomized complete block design with a minimum of four replications.
 - Include the following treatments:
 - Untreated Control
 - **Pyraoxystrobin** applied alone at the recommended rate.
 - **Pyraoxystrobin** applied with the test adjuvant at the recommended rates.
 - Adjuvant applied alone (to check for any intrinsic fungicidal or phytotoxic effects).
- Application:
 - Apply treatments using a calibrated sprayer to ensure uniform coverage.

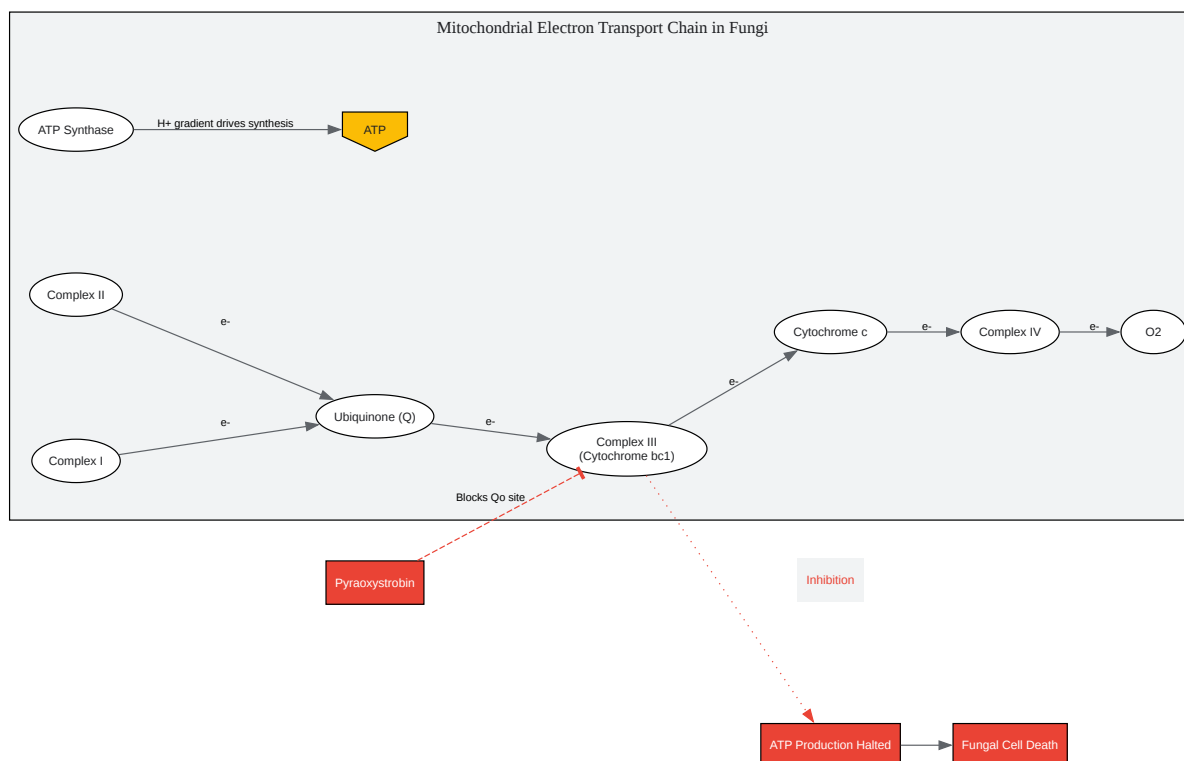
- Record environmental conditions at the time of application (temperature, humidity, wind speed).
- Disease Assessment:
 - Inoculate plants with the target pathogen or use a site with natural disease pressure.
 - Assess disease severity at regular intervals (e.g., 7, 14, and 21 days after application) using a standardized rating scale.
- Data Analysis:
 - Analyze disease severity data using Analysis of Variance (ANOVA) to determine significant differences between treatments.
 - Calculate the percentage of disease control for each treatment relative to the untreated control.

Protocol 2: Assessing Physical and Chemical Compatibility (Jar Test)

- Materials:
 - Clean, clear glass jars (1-quart or 1-liter) with lids.
 - Water from the intended spray source.
 - **Pyraoxystrobin** formulation.
 - Adjuvant(s) to be tested.
 - Pipettes or measuring cylinders for accurate measurement.
- Procedure:
 - Fill a jar halfway with water.
 - Add the **pyraoxystrobin** and adjuvant(s) in the correct mixing order (WALES/DALES) and at a ratio proportional to the intended spray volume.

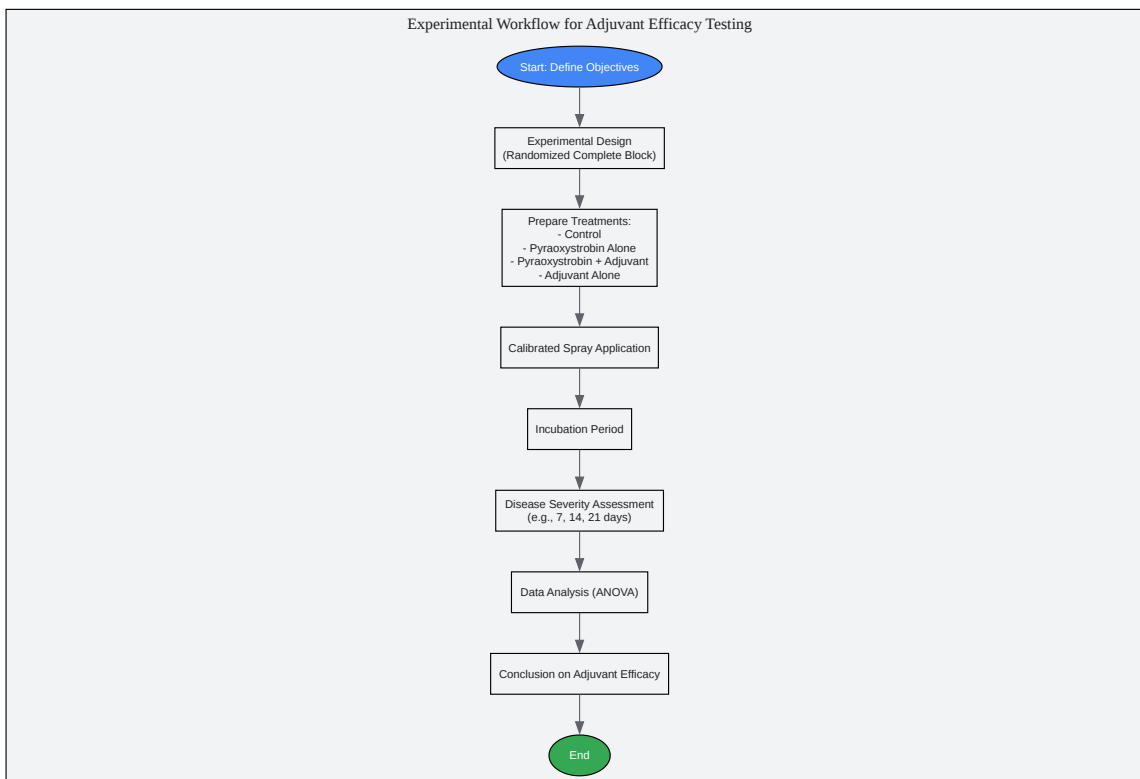
- Secure the lid and invert the jar 10-15 times to mix thoroughly.
- Let the jar stand for 30 minutes and observe for any signs of incompatibility such as:
 - Precipitation: Formation of solid particles.
 - Flocculation: Clumping of particles.
 - Phase Separation: Layers forming in the mixture.
 - Gelling: Thickening of the mixture.
- If any of these occur, the tank mix is likely incompatible.

Visualizations



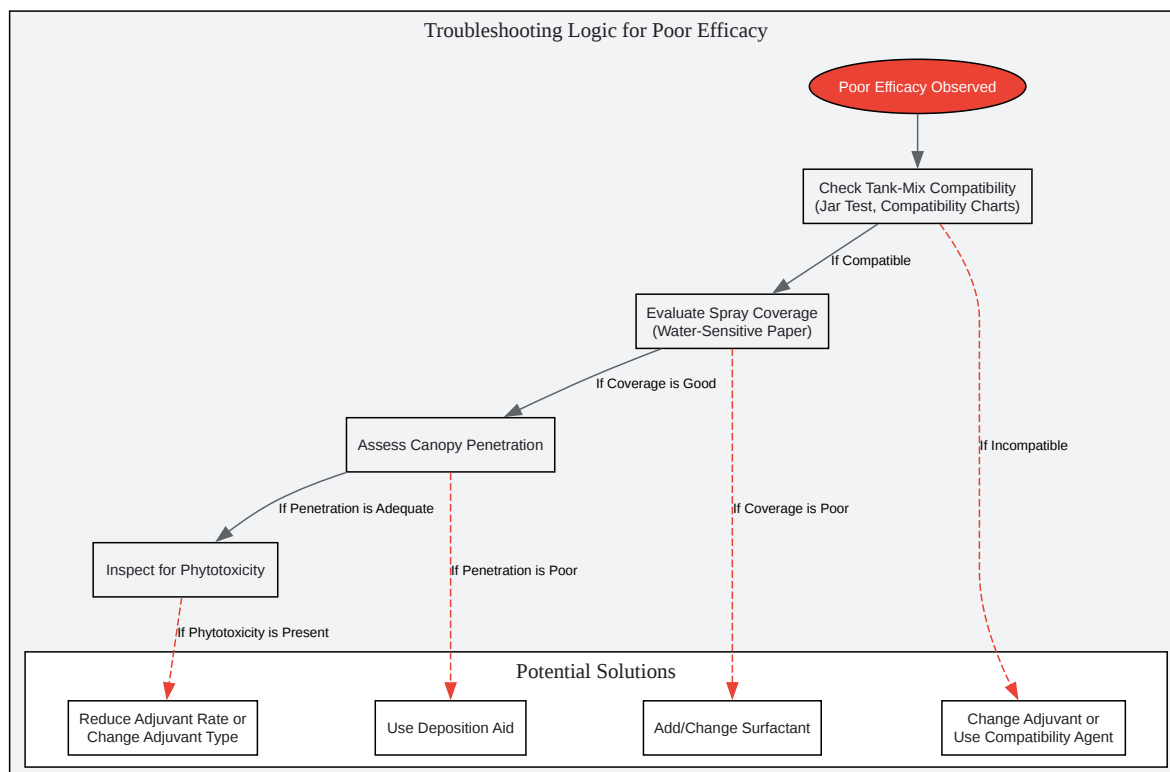
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Caption: **Pyraoxystrobin's** mode of action in the fungal mitochondrion.



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Caption: Workflow for evaluating **pyraoxystrobin** and adjuvant efficacy.



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Caption: A logical approach to troubleshooting poor **pyraoxystrobin** efficacy.

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